

trans-3-(3-Pyridyl)acrylic acid safety data sheet

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Chemical Identifiers and Properties

The table below summarizes the key identifiers and physical properties of the compound as found in the search results.

Property	Details
CAS Number	19337-97-4 [1] [2] [3]
Molecular Formula	C ₈ H ₇ NO ₂ [1] [2] [3]
Molecular Weight	149.15 g/mol [1] [2] [3]
Melting Point	232-235 °C (decomposes) [2] [3]
Appearance	White to off-white solid [1] [3]
Storage	Room temperature; store in an inert atmosphere [1] [4]

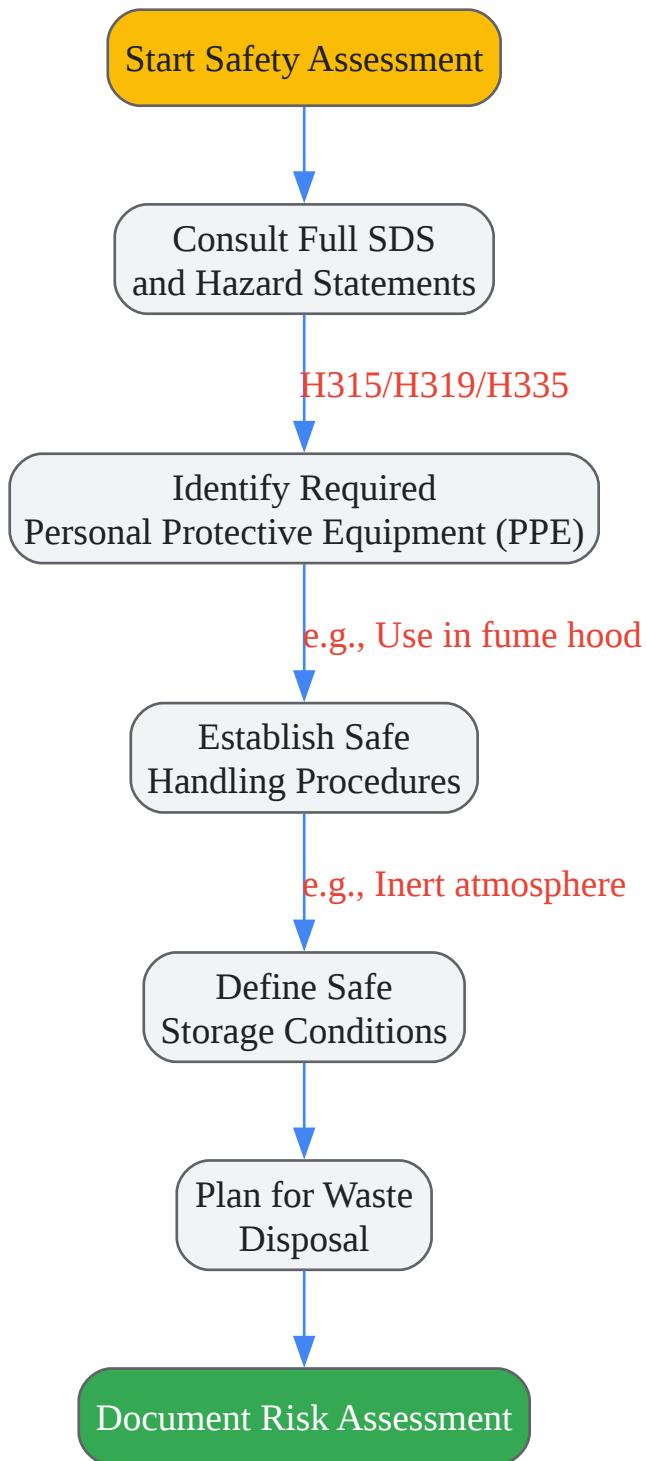
Hazard and Safety Information

The following table consolidates the hazard and safety information available from the search results.

Aspect	Information
	<p> GHS Hazard Statements H315 - Causes skin irritation [4] [5] H319 - Causes serious eye irritation [4] [5] H335 - May cause respiratory irritation [4] [5] Safety Precautions P261 - Avoid breathing dust/fume/gas/mist/vapors/spray [4] [5] P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [4] [5] Personal Protective Equipment (PPE) Dust mask type N95 (US), Eyeshields, Gloves [2] [5] </p>

Experimental Workflow for Safety Assessment

For a thorough safety evaluation in a research setting, you can follow the workflow below. This diagram outlines the key stages of a risk assessment process.



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Diagram illustrating a logical workflow for laboratory safety assessment.

Guidance for Researchers

- **Obtain the Full SDS:** The information provided here is fragmented. For safe laboratory work, you **must** obtain the complete Safety Data Sheet from a certified supplier or a chemical safety database before handling the substance.
- **Verify Key Information:** A full SDS will provide critical details that are missing from the search results, including:
 - **Section 4: First-aid measures**
 - **Section 5: Fire-fighting measures**
 - **Section 6: Accidental release measures**
 - **Section 8: Exposure controls/personal protection** (with specific OELs, if available)
 - **Section 11: Toxicological information** (with specific test data)
- **Prioritize Engineering Controls:** Given the hazards associated with dust and potential for respiratory irritation ([2] [5]), always use this compound in a fume hood or with other appropriate local exhaust ventilation.

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References

1. trans-3-(3-Pyridyl)acrylic acid | TMV Inhibitor [medchemexpress.com]
2. trans-3-(3-Pyridyl)acrylic acid 99 19337-97-4 [sigmaaldrich.com]
3. 19337-97-4 | CAS DataBase [chemicalbook.com]
4. 19337-97-4|trans-3-(3-Pyridyl)acrylic acid [fr.bldpharm.com]
5. -Pyridineacrylic 3 | CAS#:19337-97-4 | Chemsrcc acid [chemsrc.com]

To cite this document: Smolecule. [trans-3-(3-Pyridyl)acrylic acid safety data sheet]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1533719#trans-3-3-pyridyl-acrylic-acid-safety-data-sheet>]

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